

# Application Notes and Protocols for GV20-0251 Administration in Clinical Studies

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## Compound of Interest

Compound Name: GV2-20

Cat. No.: B1672446

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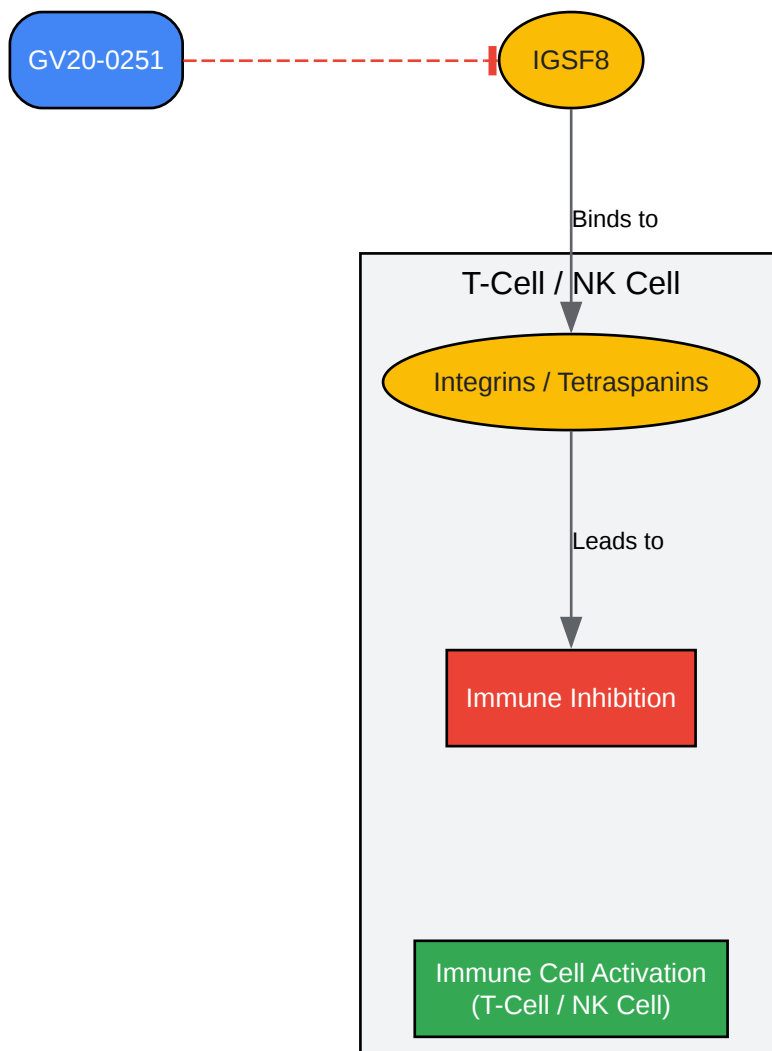
These application notes provide a summary of the administration, dosage, and experimental protocols for GV20-0251 as reported in clinical studies. GV20-0251 is a first-in-class, fully human, Fc-attenuated IgG1 monoclonal antibody that targets the novel immune checkpoint IGSF8. By blocking IGSF8, GV20-0251 is designed to activate both innate and adaptive immunity to fight cancer.[1][2][3]

## Mechanism of Action

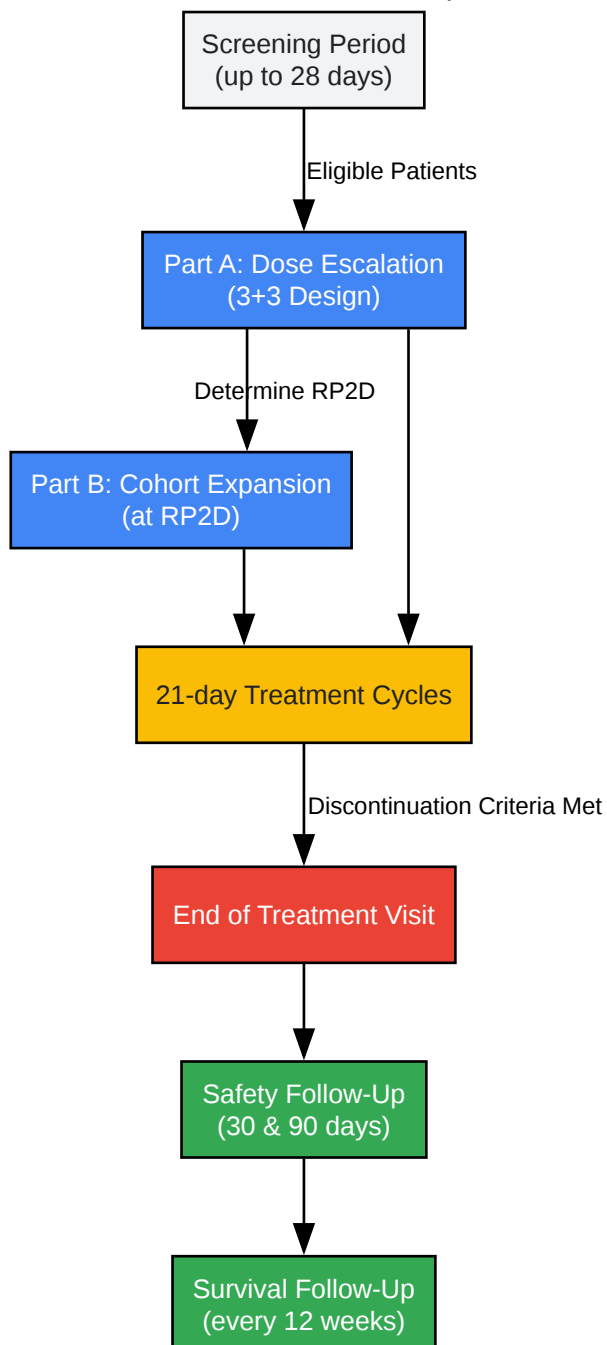
GV20-0251 targets Immunoglobulin Superfamily Member 8 (IGSF8), a transmembrane adhesion protein that acts as an immune inhibitory receptor.[4] IGSF8 is expressed on various immune cells and its interaction with beta 1 integrins and tetraspanins leads to the suppression of T-cell proliferation and activation, contributing to tumor cell immune evasion.[4] By binding to IGSF8, GV20-0251 blocks these interactions, thereby abrogating the IGSF8-mediated inhibition of immune activation and stimulating a T-cell-mediated immune response against cancer cells.[4] Preclinical data have shown that blocking IGSF8 enhances Natural Killer (NK) cell-mediated cytotoxicity, upregulates antigen presentation by dendritic cells, and increases T-cell signaling.[1][5][6]

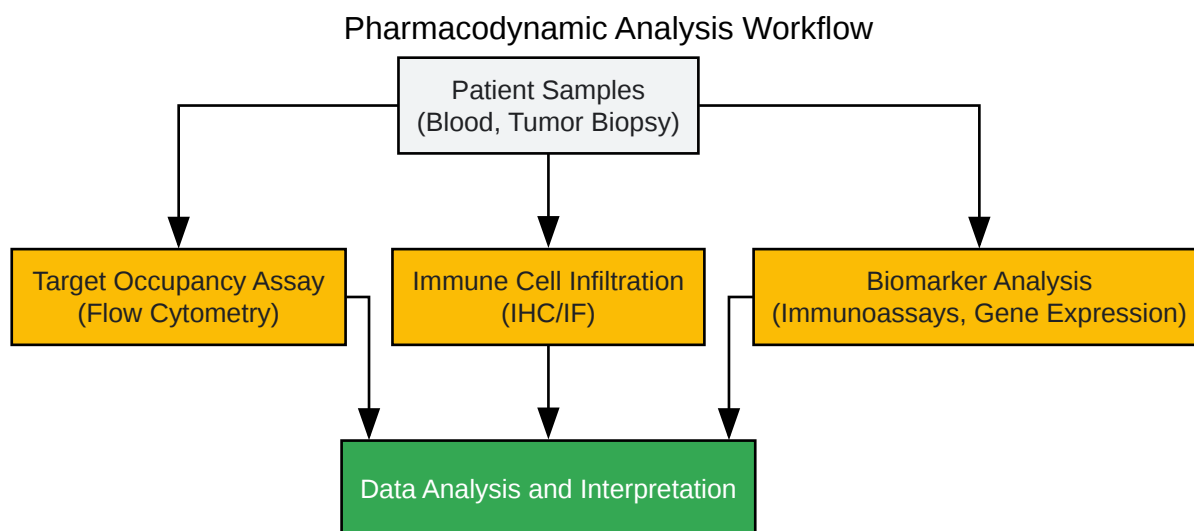
## IGSF8 Signaling Pathway Inhibition by GV20-0251

## GV20-0251 Mechanism of Action



## GV20-0251 Clinical Trial Workflow (NCT05669430)





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